

An In-depth Technical Guide to the Physical Properties of Cobalt Tricarbonyl Nitrosyl

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Compound of Interest

Compound Name: Cobalt tricarbonyl nitrosyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **cobalt tricarbonyl nitrosyl**, $\text{Co}(\text{CO})_3\text{NO}$. The information is curated for professionals in research and development who require precise and reliable data for experimental design, safety protocols, and material handling.

Core Physical and Chemical Identifiers

Cobalt tricarbonyl nitrosyl is an organocobalt compound recognized for its utility as a volatile precursor for depositing cobalt metal and as a catalyst in organic synthesis.^{[1][2]} It is a dark red, volatile oil that is soluble in nonpolar solvents.^[3]

| Property | Value |
|-------------------|--|
| Molecular Formula | C_3CoNO_4 / $\text{Co}(\text{CO})_3\text{NO}$ ^[4] |
| Molecular Weight | 172.97 g/mol ^{[1][4]} |
| CAS Number | 14096-82-3 ^[4] |
| Appearance | Dark red liquid/oil ^{[1][2][3]} |

Quantitative Physical Properties

The following table summarizes the key quantitative physical data for **cobalt tricarbonyl nitrosyl**, critical for its application in various experimental and industrial settings.

| Physical Property | Value | Conditions |
|-------------------|--|----------------|
| Density | 1.47 g/cm ³ [3] [5] [6] | Standard state |
| Melting Point | -1 °C / -1.1 °C [1] [2] [3] | - |
| Boiling Point | 50 °C [1] [3] [4] | at 760 mmHg |
| | 48.6 °C [2] | - |
| Vapor Pressure | 91 mmHg [5] | at 20 °C |
| | 100 Torr [7] | at 25 °C |
| | 26 Torr [7] | at 0 °C |
| Flash Point | 48.6 °C - 55 °C [6] [8] | - |
| Solubility | Insoluble in water [2] [8] ; Soluble in nonpolar solvents [3] | - |

Stability and Reactivity

- Thermal Stability: The compound is stable under recommended storage conditions but decomposes at temperatures exceeding 65°C.[\[5\]](#)
- Sensitivity: It is sensitive to air and light.[\[4\]](#) It is stable when stored in the dark in sealed containers.[\[5\]](#) Material decomposes slowly when in contact with moist air or water, liberating carbon monoxide.[\[5\]](#)
- Hazardous Reactions: It is incompatible with oxidizing agents.[\[5\]](#) Hazardous decomposition products include cobalt, carbon monoxide, cobalt oxide, and nitrous oxide.[\[5\]](#)

Experimental Protocols

While specific, detailed third-party protocols for the determination of each physical property are not readily available in the literature, the synthesis and characterization of **cobalt tricarbonyl nitrosyl** are well-documented.

a) Synthesis Protocol

Cobalt tricarbonyl nitrosyl is typically prepared by the reaction of dicobalt octacarbonyl with nitric oxide.[3]

- Reaction: $\text{Co}_2(\text{CO})_8 + 2 \text{NO} \rightarrow 2 \text{Co}(\text{CO})_3\text{NO} + 2 \text{CO}$ [3]
- Procedure: This reaction involves treating a solution of dicobalt octacarbonyl in a suitable nonpolar solvent with a stream of nitric oxide gas. The reaction progress can be monitored by the color change and infrared spectroscopy to observe the disappearance of the starting material's carbonyl stretching frequencies and the appearance of the product's characteristic bands. The product is a volatile liquid and can be purified by vacuum distillation. Given the toxicity and air sensitivity of the reactants and product, this synthesis must be conducted under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.[9]

b) Characterization Methods

The identity and purity of organometallic compounds like **cobalt tricarbonyl nitrosyl** are confirmed using a suite of spectroscopic techniques.[9]

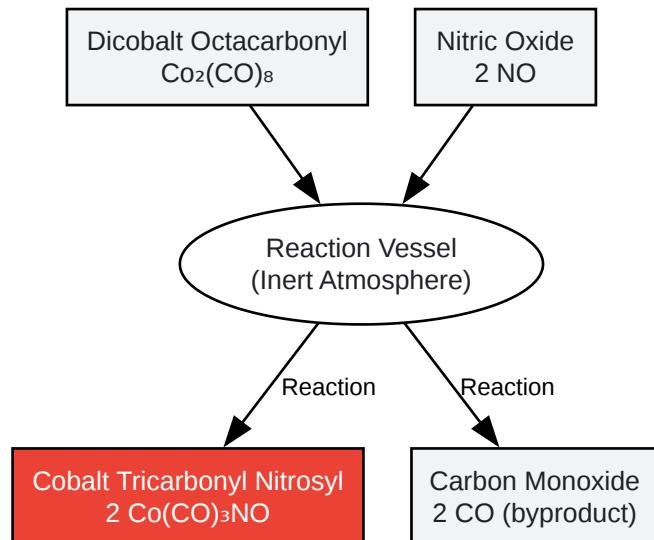
- Infrared (IR) Spectroscopy: This is a crucial technique for characterizing metal carbonyl nitrosyl complexes. The stretching frequencies of the CO and NO ligands are highly informative. For $\text{Co}(\text{CO})_3\text{NO}$, IR spectroscopy can confirm the presence of both carbonyl and nitrosyl ligands and provide insights into the molecule's structure and bonding.[10]
- Density Functional Theory (DFT) Calculations: Modern computational chemistry is used to predict and confirm the vibrational frequencies observed in IR spectra, as well as to determine the electronic structure and geometry of the molecule.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While not as central as IR for this specific compound, techniques like ^{13}C NMR could be used to characterize the carbonyl ligands.[9]

Visualized Workflows and Relationships

a) Synthesis Workflow

The following diagram illustrates the synthetic pathway for **cobalt tricarbonyl nitrosyl** from dicobalt octacarbonyl.

Synthesis of Cobalt Tricarbonyl Nitrosyl

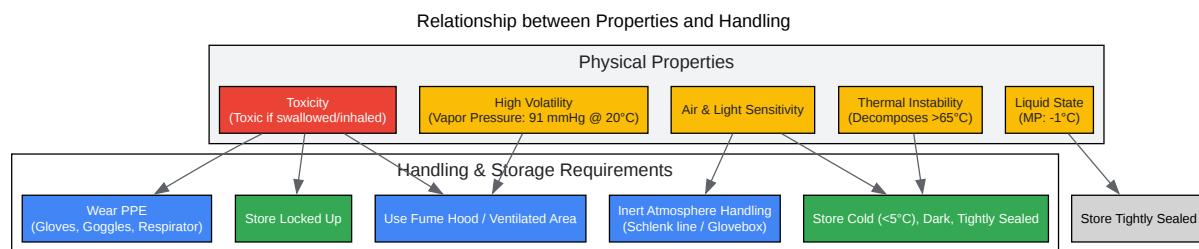


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Caption: Synthetic route from dicobalt octacarbonyl to the target compound.

b) Properties and Handling Interrelationship

This diagram shows the logical connections between the physical properties of **cobalt tricarbonyl nitrosyl** and the required safety and handling procedures.



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Caption: How physical properties dictate necessary handling and storage protocols.

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